

Application Note: Furan -Amino Acids in Peptidomimetic Design

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Compound of Interest

Compound Name: *Methyl 3-amino-3-(furan-2-yl)propanoate HCl*

Cat. No.: *B14101663*

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Introduction

The incorporation of rigid, non-natural amino acids into peptide backbones is a premier strategy for overcoming the inherent limitations of native peptides—namely, poor bioavailability and rapid proteolytic degradation. Furan

-amino acids, particularly furanoid sugar amino acids (FSAs), represent a high-value class of peptidomimetics.

Unlike flexible aliphatic

-amino acids, the furan/tetrahydrofuran core provides a constrained scaffold that:

- Locks Conformation: Restricts torsional angles (), inducing stable secondary structures like pseudo-turns or helices without the entropic cost of folding.
- Enhances Stability: The non-native backbone is unrecognized by standard proteases (trypsin, chymotrypsin).

- Positions Pharmacophores: The ring substituents allow precise spatial orientation of side chains (H-bond donors/acceptors) to mimic bioactive turns.

This guide covers the design principles, monomer synthesis, and specific Solid-Phase Peptide Synthesis (SPPS) protocols required to handle these acid-sensitive residues.

Design Principles: The "Pseudo -Turn"

The primary application of furanoid

-amino acids (e.g., Gaa, Iaa) is to act as dipeptide isosteres.

Conformational Bias

When incorporated into a peptide chain, the furanoid ring forces the backbone into a kinked conformation that mimics a Type II or Type II'

-turn.

- Mechanism: The intramolecular hydrogen bond often forms between the amide NH of the subsequent residue () and the ring oxygen or a hydroxyl substituent on the furan ring.
- Result: A stable 9-membered pseudo-ring structure (in contrast to the native 10-membered -turn hydrogen bond).

Selection Guide

Building Block	Stereochemistry	Induces Structure	Application
Gaa (Gluc-furanoid AA)	cis-2,5-disubstituted	Reverse Turn / Hairpin	-hairpin mimetics
Iaa (Ido-furanoid AA)	trans-2,5-disubstituted	Extended / Helix	Spacer or helical inducer
5-AMFA (Aromatic)	Planar heteroaromatic	Rigid Linear Spacer	Distance constraint ()

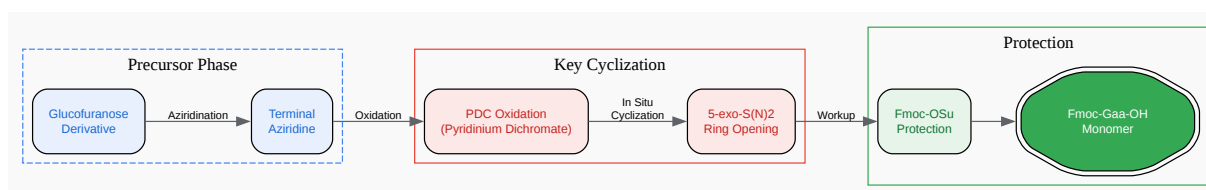
Experimental Protocols

Protocol A: Synthesis of Furanoid Monomer (Gaa)

Target: Fmoc-protected 6-amino-2,5-anhydro-6-deoxy-D-gluconic acid.

Rationale: The synthesis exploits an intramolecular nucleophilic opening of an aziridine ring to simultaneously close the furan ring and install the amino functionality.

Workflow Diagram:



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Caption: Synthesis of Fmoc-Gaa-OH via oxidative cyclization. The key step is the PDC-mediated opening of the aziridine to form the furan core.

Step-by-Step:

- Starting Material: Begin with 5,6-anhydro-3-O-benzyl-1,2-O-isopropylidene-D-glucofuranose. Convert to the terminal aziridine derivative.
- Oxidative Cyclization (Key Step):
 - Dissolve the aziridine alcohol in DMF.
 - Add Pyridinium Dichromate (PDC) (3.0 eq). Stir at room temperature for 12–24 h.

- Mechanism:[1] Oxidation of the primary alcohol to the carboxylic acid triggers the intramolecular attack of the C3-benzyloxy oxygen onto the aziridine, opening it to form the furanoid core (2,5-anhydro linkage).
- Fmoc Protection:
 - Treat the crude amino acid with Fmoc-OSu and

in Acetone/

(1:1).
 - Purify via silica gel chromatography (DCM/MeOH gradient).

Protocol B: Solid-Phase Peptide Synthesis (SPPS)

Critical Warning: Furan rings are electron-rich and acid-sensitive. Standard cleavage cocktails containing 95% TFA without specific scavengers can lead to polymerization or electrophilic aromatic substitution (alkylation) of the furan ring by protecting group cations (e.g., t-butyl cations).

Reagents:

- Resin: 2-Chlorotrityl Chloride (2-CTC) resin (Recommended for preventing premature cleavage and allowing mild release).
- Coupling: HATU / HOAt / DIPEA (Standard conditions are compatible).

The "Furan-Safe" Cleavage Protocol: To prevent degradation, use a "High-Scavenger" cocktail that quenches cations immediately.

Component	Volume %	Role
TFA	88%	Cleavage Agent
Phenol	5%	Scavenger (protects Tyr/Furan)
Water	5%	Scavenger (t-butyl cations)
TIPS (Triisopropylsilane)	2%	Scavenger (Trityl cations)
DODT (Optional)*	2.5%	Replaces Phenol if Met/Cys present

*Note: If Met/Cys are present, use Reagent K (TFA/Phenol/Water/Thioanisole/EDT) but limit exposure time.

Procedure:

- Coupling: Swell resin in DMF. Add Fmoc-Furan-AA (3 eq), HATU (2.9 eq), DIPEA (6 eq). React for 2 hours. Double coupling is rarely needed due to the rigidity of the monomer.
- Deprotection: 20% Piperidine in DMF (standard).
- Cleavage:
 - Pre-chill the cleavage cocktail to 0°C.
 - Add to resin and stir at Room Temperature for max 2.5 hours. Do not exceed 3 hours.
 - Precipitate immediately in cold diethyl ether ().
 - Centrifuge and wash pellet 3x with ether to remove all traces of TFA and scavengers.

Characterization & Stability Assessment

Structural Verification (NMR & CD)

- **¹H NMR:** Look for the diagnostic shift of the furan ring protons. In Gaa, the H-2, H-3, H-4, H-5 protons on the tetrahydrofuran ring appear in the 3.5–5.0 ppm region.
- **CD Spectroscopy:**
 - **Signature:** A negative band at ~200 nm and a positive band at ~215-220 nm in water/methanol often indicates the formation of the pseudo-turn (resembling a Type II turn).

Proteolytic Stability Assay

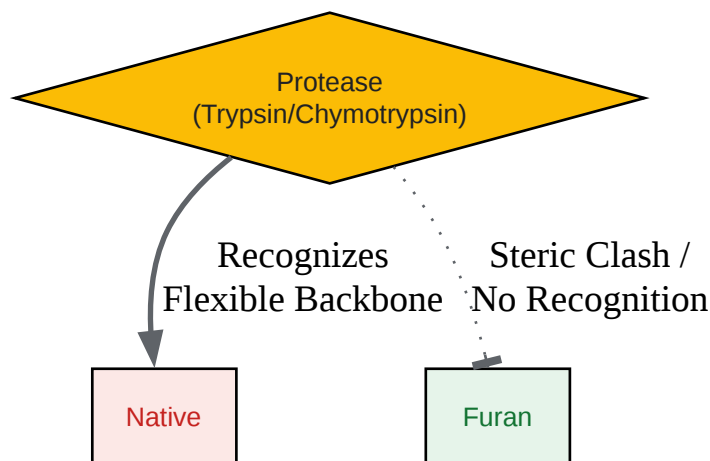
Furan-modified peptides typically exhibit

values 10–100x higher than native peptides.

Protocol:

- **Enzyme Preparation:** Prepare Trypsin or Chymotrypsin solution () in Tris-HCl buffer (pH 7.8,).
- **Incubation:** Dissolve peptide () in buffer. Add enzyme (Enzyme:Substrate ratio 1:200). Incubate at 37°C.
- **Sampling:** Aliquot at min.
- **Quenching:** Add of 10% TFA to stop the reaction.
- **Analysis:** Analyze via RP-HPLC (C18 column, 5-95% ACN gradient). Calculate % remaining peptide based on Area Under Curve (AUC).

Data Visualization (Stability Comparison):



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Caption: Comparative stability model. The rigid furan scaffold prevents the induced fit required for protease active site binding.

References

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